

3-Formyl-6-methylchromone CAS number and molecular weight

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Compound of Interest

Compound Name: 3-Formyl-6-methylchromone

Cat. No.: B1298627

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In-Depth Technical Guide: 3-Formyl-6-methylchromone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Formyl-6-methylchromone**, a heterocyclic compound of interest in medicinal chemistry and synthetic organic chemistry. This document details its chemical properties, and applications, and provides insights into its synthesis and potential biological significance.

Core Chemical and Physical Properties

3-Formyl-6-methylchromone, also known as 6-Methyl-4-oxo-4H-1-benzopyran-3-carboxaldehyde, is a solid, crystalline compound.^{[1][2]} Its core structure consists of a chromone ring system substituted with a methyl group at the 6-position and a formyl group at the 3-position. This substitution pattern makes it a valuable intermediate for the synthesis of various derivatives.^[3]

A summary of its key quantitative data is presented in the table below for easy reference and comparison.

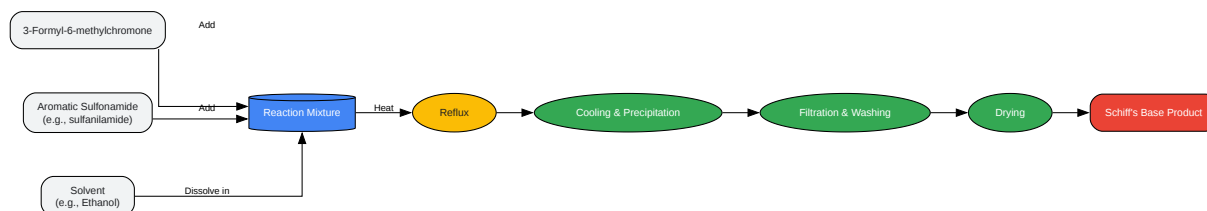
Property	Value	Source(s)
CAS Number	42059-81-4	[1] [2] [4] [5]
Molecular Formula	C ₁₁ H ₈ O ₃	[1] [4] [5]
Molecular Weight	188.18 g/mol	[1] [4] [5]
Appearance	White to Yellow to Green powder to crystal	[1] [2]
Melting Point	172-173 °C	[3] [4]
Purity	>97%	[3]
InChI Key	GBWMIOYSMWCYIZ-UHFFFAOYSA-N	[3]
SMILES String	<chem>Cc1ccc2OC=C(C(=O)C(=O)c2c1</chem>	[4]

Synthesis and Experimental Applications

3-Formyl-6-methylchromone serves as a versatile precursor in the synthesis of more complex molecules, particularly Schiff bases and their derivatives.[\[3\]](#) These compounds are of significant interest due to their potential biological activities.

Experimental Protocol: Synthesis of Schiff's Bases

One of the primary applications of **3-Formyl-6-methylchromone** is in the preparation of a series of Schiff's bases.[\[3\]](#) This is typically achieved through a condensation reaction with various aromatic sulfonamides. The general workflow for such a synthesis is outlined below.



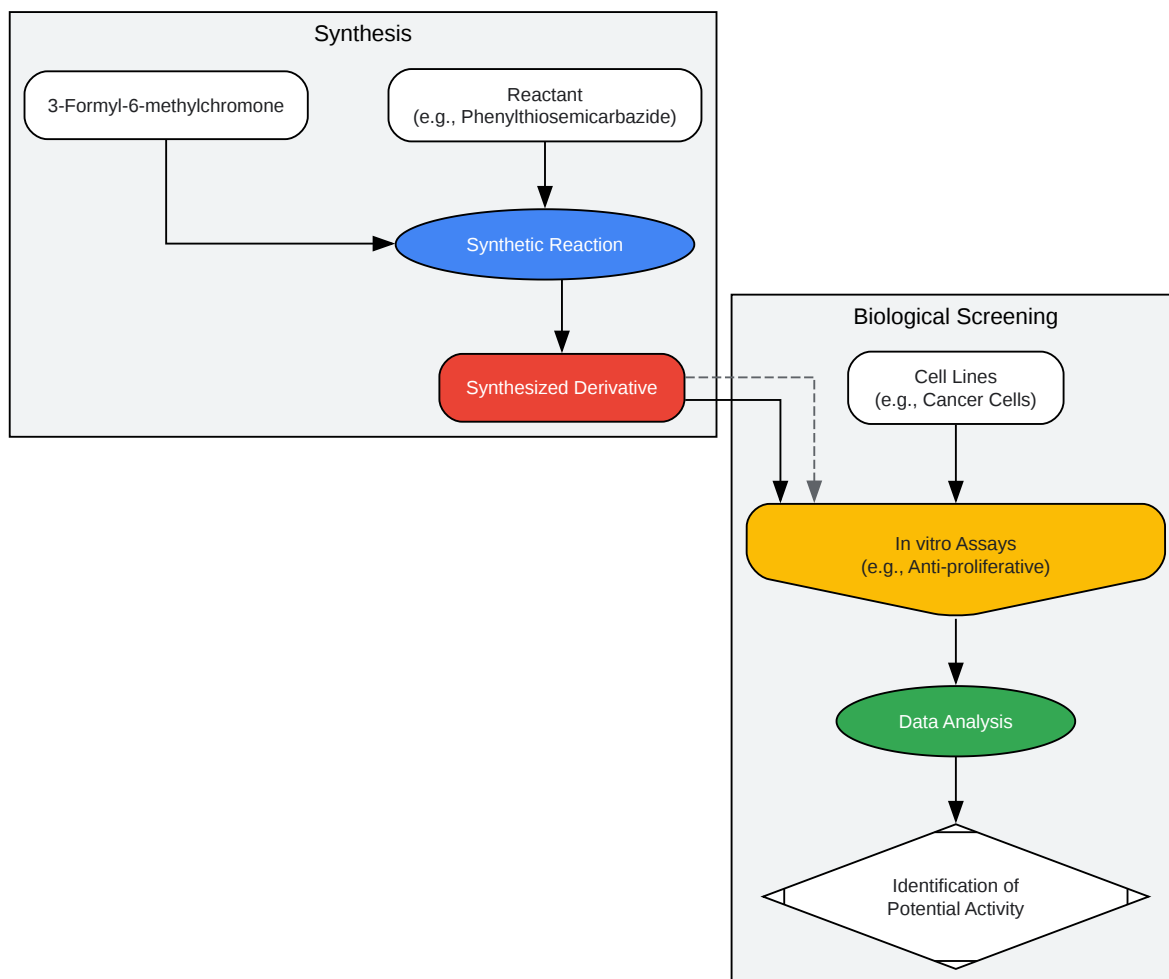
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Caption: General workflow for the synthesis of Schiff's bases from **3-Formyl-6-methylchromone**.

Potential Biological Significance

While comprehensive signaling pathway data for **3-Formyl-6-methylchromone** itself is not extensively documented in publicly available literature, its derivatives have been investigated for their biological activities. For instance, the combustion calorimetric estimation of the enthalpy of combustion has been reported, and its anti-proliferative action on MDR human colon cancer and mouse lymphoma has been investigated.[3] The synthesis of **3-formyl-6-methylchromone-4-phenylthiosemicarbazone** is a notable application, suggesting a focus on creating compounds with potential therapeutic effects.[3]

The logical relationship for investigating the biological activity of derivatives synthesized from **3-Formyl-6-methylchromone** is depicted below.



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Caption: Logical workflow for the synthesis and biological screening of **3-Formyl-6-methylchromone** derivatives.

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